

# Application Note & Protocol: Determination of Eicosane's Latent Heat of Fusion

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## Compound of Interest

Compound Name: Eicosane

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**Abstract:** This document provides a detailed protocol for the experimental determination of the latent heat of fusion for **eicosane**, a promising phase change material (PCM) for thermal energy storage applications. The primary method detailed is Differential Scanning Calorimetry (DSC), a highly sensitive and accurate thermoanalytical technique.[1][2] An alternative method, the T-history method, is also briefly discussed for applications involving larger or heterogeneous samples.[1][3][4][5] This guide includes a summary of quantitative data, a step-by-step experimental protocol, and a visual representation of the experimental workflow.

## Introduction

**Eicosane** (C<sub>20</sub>H<sub>42</sub>) is a paraffin hydrocarbon that exhibits significant potential as a phase change material due to its high latent heat of fusion and well-defined melting point.[6] Accurate measurement of its thermophysical properties, particularly the latent heat of fusion, is crucial for the design and analysis of thermal energy storage systems in various applications, including pharmaceuticals and electronics.[3][6]

Differential Scanning Calorimetry (DSC) is a widely used thermal analysis technique for measuring the heat flow associated with transitions in materials as a function of temperature.[2][7] It is particularly well-suited for determining the enthalpy of fusion for pure substances like **eicosane**. [8][9] An alternative, the T-history method, is suitable for larger, potentially heterogeneous samples and provides a bulk measurement of thermal properties.[3][4][5][10]

## Quantitative Data Summary

The latent heat of fusion for **eicosane** has been reported in various studies. The following table summarizes these findings for comparative purposes.

| Parameter          | Reported Value (kJ/mol) | Reported Value (J/g) | Reference            |
|--------------------|-------------------------|----------------------|----------------------|
| Enthalpy of Fusion | 16.2 - 16.9             | ~229 - 240           | <a href="#">[11]</a> |
| Enthalpy of Fusion | 16.3                    | ~231                 | <a href="#">[11]</a> |
| Enthalpy of Fusion | 14.693                  | ~208                 | <a href="#">[11]</a> |
| Enthalpy of Fusion | -                       | 241                  | <a href="#">[8]</a>  |
| Enthalpy of Fusion | -                       | 108.39               | <a href="#">[8]</a>  |

Note: Conversion from kJ/mol to J/g is based on the molar mass of **eicosane** (282.55 g/mol ).

## Experimental Protocol: Differential Scanning Calorimetry (DSC)

This protocol outlines the steps for measuring the latent heat of fusion of **eicosane** using a heat-flux DSC instrument.

### Materials and Equipment

- **Eicosane**: High purity ( $\geq 99\%$ )[\[12\]](#)
- DSC Instrument: With a refrigerated cooling system
- Aluminum DSC Pans and Lids: Hermetically sealed pans are recommended to prevent sublimation.
- Crimper: For sealing the DSC pans.
- Analytical Balance: With a precision of at least 0.01 mg.

- Inert Purge Gas: High-purity nitrogen[9]

## Sample Preparation

- Weighing the Sample: Accurately weigh 5-15 mg of **eicosane** into a tared aluminum DSC pan.[9] A smaller sample size generally allows for better thermal contact and resolution.
- Encapsulation: Place a lid on the pan and hermetically seal it using a crimper. This is crucial to prevent any mass loss due to sublimation during the experiment.
- Reference Pan: Prepare an empty, hermetically sealed aluminum pan to be used as a reference.

## DSC Instrument Setup and Calibration

- Purge Gas: Turn on the nitrogen purge gas at a flow rate of 20-50 mL/min to provide an inert atmosphere and prevent oxidation.[7][9]
- Calibration: Calibrate the DSC instrument for temperature and enthalpy using a certified standard, such as indium, which has a well-defined melting point and heat of fusion.
- Baseline Correction: Perform a baseline run with two empty, sealed pans to account for any instrumental asymmetry.[2] This baseline will be subtracted from the sample run.

## Measurement Procedure

- Loading: Place the prepared sample pan on the sample platform and the empty reference pan on the reference platform of the DSC cell.[13]
- Thermal Program:
  - Equilibration: Equilibrate the sample at a temperature approximately 20-30°C below the expected melting point of **eicosane** (~36-37°C).
  - Heating Ramp: Heat the sample at a constant rate, typically 5-10°C/min, to a temperature about 20-30°C above the melting point.[5]

- Isothermal Hold: Hold the sample at the final temperature for a few minutes to ensure complete melting.
- Cooling Ramp: Cool the sample back to the initial temperature at the same rate as heating.
- Data Acquisition: Record the heat flow as a function of temperature throughout the thermal program.

## Data Analysis

- Baseline Subtraction: Subtract the baseline run from the sample run to obtain the net heat flow signal for the **eicosane** sample.[\[13\]](#)
- Peak Integration: Integrate the area of the endothermic melting peak in the heating curve. The onset of the peak corresponds to the melting temperature.
- Latent Heat Calculation: The latent heat of fusion ( $\Delta H_{\text{fus}}$ ) is calculated from the integrated peak area using the following formula:

$$\Delta H_{\text{fus}} \text{ (J/g)} = (\text{Peak Area}) / (\text{Sample Mass})$$

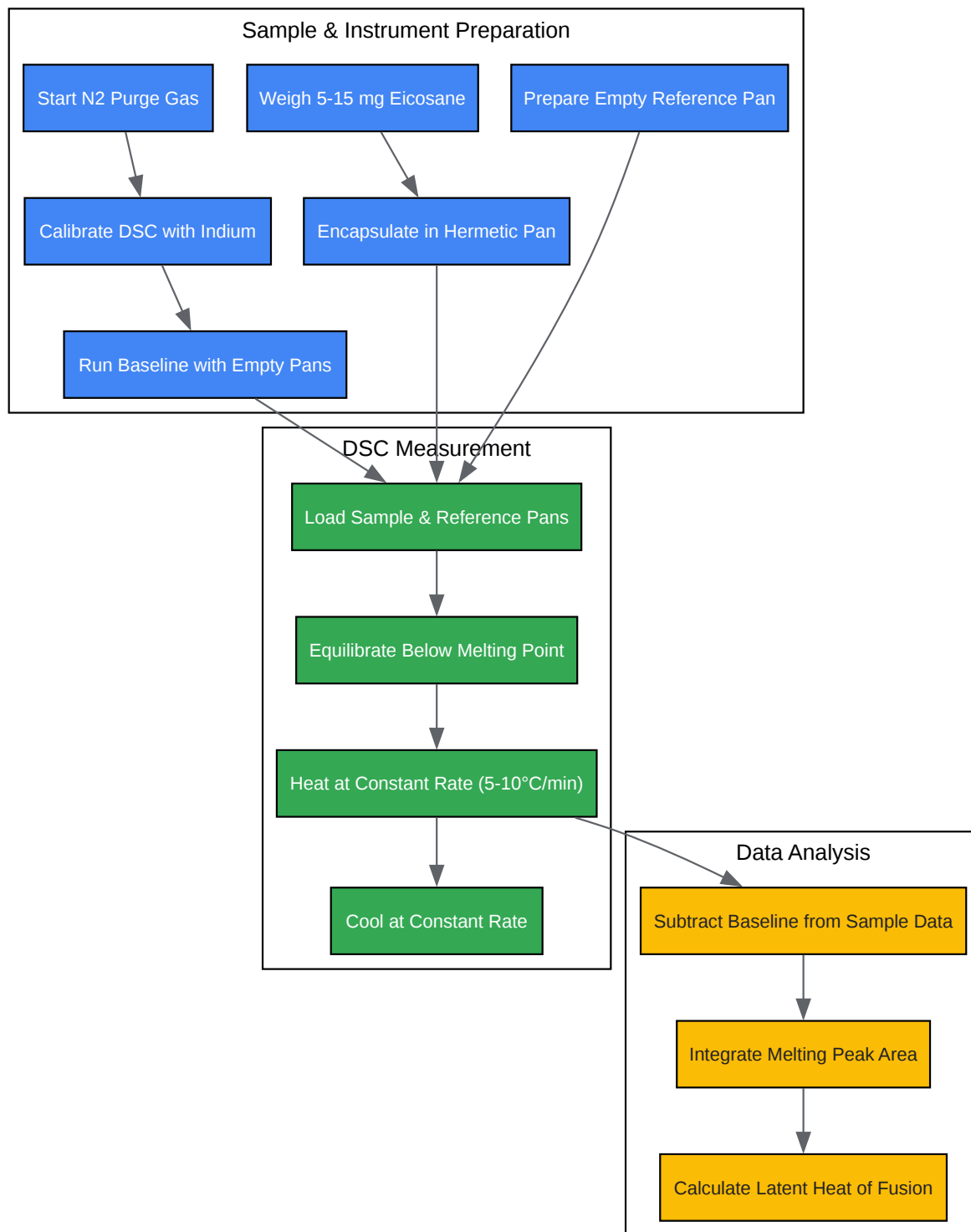
The software provided with the DSC instrument typically performs this calculation automatically.

## Alternative Protocol: T-History Method

For applications requiring the analysis of larger sample volumes or composite materials, the T-history method is a viable alternative.[\[1\]\[3\]\[4\]](#) This method involves heating or cooling a sample and a reference material (often water) in a controlled environment and recording their temperature profiles over time.[\[4\]\[10\]](#) The latent heat is then calculated by analyzing the temperature plateaus during the phase change. While simpler in terms of equipment, the accuracy is highly dependent on the experimental setup and adherence to procedural details to ensure uniform temperature distribution.[\[1\]\[3\]](#)

## Visualizations

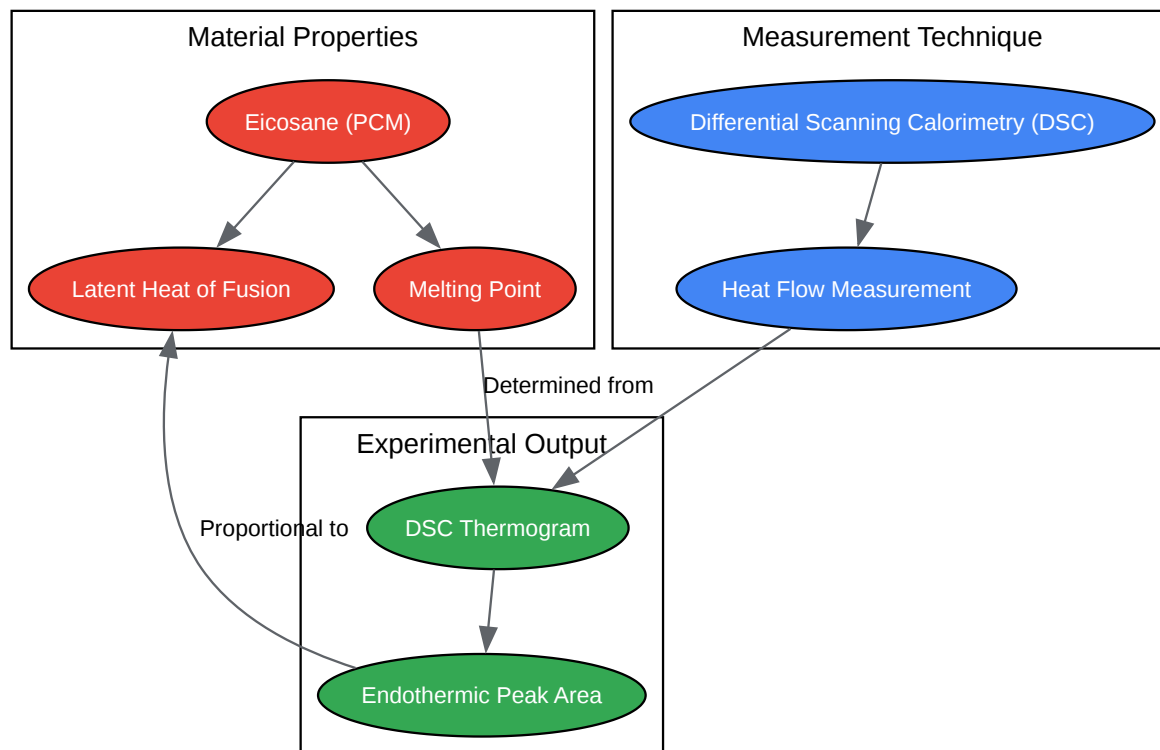
### Experimental Workflow for DSC Measurement



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Caption: Workflow for determining the latent heat of fusion of **eicosane** using DSC.

## Logical Relationship of Key Concepts



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Caption: Conceptual relationship for measuring latent heat of fusion via DSC.

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